

Tetrasodium Pyrophosphate (TSPP): A Comprehensive Technical Guide for Laboratory Applications

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Compound of Interest

Compound Name: Sodium pyrophosphate

Cat. No.: B156409

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Tetrasodium Pyrophosphate (TSPP), also known as **sodium pyrophosphate**, is an inorganic compound with the chemical formula $\text{Na}_4\text{P}_2\text{O}_7$.^{[1][2]} It is a white, water-soluble solid composed of sodium ions (Na^+) and the pyrophosphate anion ($\text{P}_2\text{O}_7^{4-}$).^{[1][2][3]} In the laboratory, particularly in biochemical and pharmaceutical research, TSPP is a versatile reagent valued for its buffering, chelating, and dispersing properties.^{[3][4][5][6]} This guide provides a detailed overview of its chemical properties, experimental protocols, and core applications relevant to a laboratory setting.

Core Chemical and Physical Properties

TSPP is an odorless, white crystalline powder or granule.^{[1][4][7]} The anhydrous form is hygroscopic and can absorb moisture from the air.^[8] It is also available as a decahydrate ($\text{Na}_4\text{P}_2\text{O}_7 \cdot 10\text{H}_2\text{O}$), which appears as colorless, transparent crystals that effloresce in dry air.^{[7][9][10]} Its aqueous solutions are alkaline.^[8]

Quantitative Data Summary

The fundamental physical and chemical properties of anhydrous **Tetrasodium Pyrophosphate** are summarized below for quick reference.

Property	Value	Source(s)
IUPAC Name	Tetrasodium (phosphonatoxy)phosphonate	[11]
Synonyms	Sodium pyrophosphate, TSPP, Tetrasodium diphosphate	[1][12]
CAS Number	7722-88-5	[12][13][14]
EC Number	231-767-1	[1][12][14]
Molecular Formula	Na ₄ P ₂ O ₇	[1][15]
Molecular Weight	265.90 g/mol	[7][15]
Appearance	White crystalline powder or granules	[1][7]
Melting Point	880 - 995 °C (1616 - 1823 °F)	[7][11][14][15]
Density	2.534 g/cm ³	[8][12]
Solubility in Water	3.16 g/100 mL (cold water)[3] [7] 6.23 - 7 g/100 mL at 20-25 °C[7][8][16] 40.26 g/100 mL (boiling water)[3][7]	
Solubility in other solvents	Insoluble in alcohol[8][16][17] and ammonia[18]	
pH	9.9 - 10.8 (1% aqueous solution)	[3][7][9]
Stability	Aqueous solution is stable below 70 °C; hydrolyzes to disodium hydrogen phosphate upon boiling.[8]	

Key Functions and Applications in Research

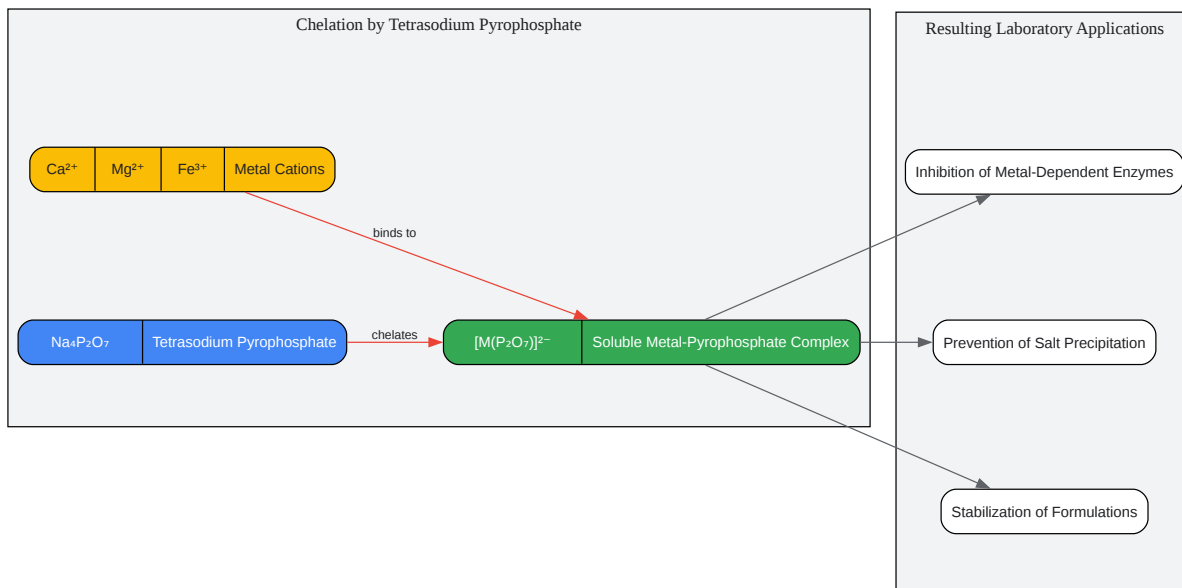
The utility of TSPP in a laboratory setting stems from three primary chemical properties: its ability to act as a chelating agent, a buffering agent, and a dispersing agent.

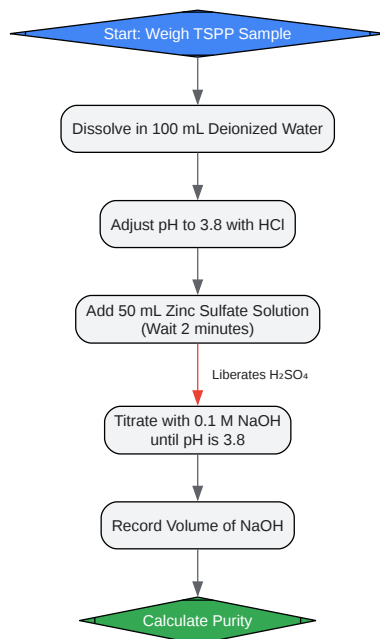
Chelating Agent (Sequestrant)

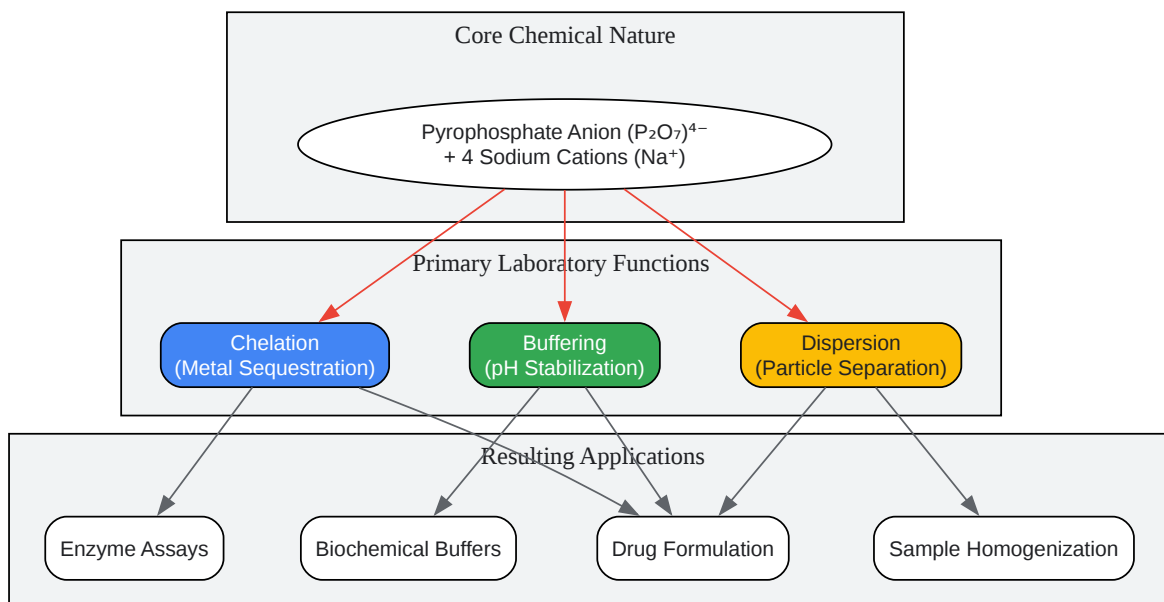
TSPP is a powerful chelating agent, particularly for divalent and trivalent metal cations.^{[1][19]} The pyrophosphate anion can bind to metal ions such as calcium (Ca^{2+}), magnesium (Mg^{2+}), and iron (Fe^{3+}), forming stable, soluble complexes.^{[1][8]} This sequestration prevents the metal ions from participating in unwanted chemical reactions.

Laboratory Applications:

- **Enzyme Assays:** It is used to remove inhibitory metal ions from reaction buffers or to terminate reactions that are dependent on metal cofactors.
- **Water Softening:** In the preparation of laboratory solutions, TSPP can be used to soften hard water by sequestering calcium and magnesium ions, preventing the precipitation of mineral salts.^[1]
- **Antimicrobial Studies:** It is used as a chelating agent in some antimicrobial research.^{[1][5]}
- **Drug Development:** In a clinical trial context, a 1% TSPP solution was used as an intranasal spray to chelate excess calcium in nasal secretions, which was associated with improved olfactory function post-COVID-19.^[20]







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